

Application Notes and Protocols for Reactions Involving 1-Butyl-3,3-dimethylurea

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Compound of Interest

Compound Name: 1-Butyl-3,3-dimethylurea

CAS No.: 52696-91-0

Cat. No.: B1265843

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For Researchers, Scientists, and Drug Development Professionals

Authored by: Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of the experimental setup for reactions involving **1-Butyl-3,3-dimethylurea** (CAS No. 52696-91-0).[1] As a trisubstituted urea, this compound serves as a versatile building block in organic synthesis, particularly in the development of novel pharmaceutical agents and agrochemicals. These application notes are designed to equip researchers with the fundamental knowledge and practical protocols for the synthesis and subsequent functionalization of **1-Butyl-3,3-dimethylurea**. The protocols herein are presented with an emphasis on the causality behind experimental choices, ensuring both scientific integrity and practical applicability in a research and development setting.

Introduction: The Significance of Substituted Ureas

The urea functional group is a privileged scaffold in medicinal chemistry, renowned for its ability to engage in hydrogen bonding interactions with biological targets.[2] N-substituted ureas are

integral components of a wide array of therapeutic agents, including anticancer, antidiabetic, and antiplatelet drugs.[2] The specific substitution pattern on the urea nitrogen atoms allows for the fine-tuning of a molecule's physicochemical properties, such as solubility, lipophilicity, and metabolic stability, which are critical parameters in drug design. **1-Butyl-3,3-dimethylurea**, with its distinct substitution pattern, offers a unique combination of a lipophilic butyl group and two methyl groups on the other nitrogen, providing a valuable synthon for creating diverse molecular architectures.

Physicochemical Properties and Safety Data

A thorough understanding of the physical and chemical properties of a reagent is paramount for safe and effective experimentation. The following table summarizes the key properties of **1-Butyl-3,3-dimethylurea**.

Property	Value	Reference
CAS Number	52696-91-0	[1]
Molecular Formula	C ₇ H ₁₆ N ₂ O	[1]
Molecular Weight	144.22 g/mol	[1]
Appearance	Colorless to pale yellow liquid (predicted)	
Boiling Point	Not readily available	
Density	Not readily available	
Solubility	Soluble in most organic solvents (e.g., DCM, THF, DMF)	

Safety Precautions:

While a specific safety data sheet (SDS) for **1-Butyl-3,3-dimethylurea** is not widely available, data from structurally related ureas, such as 1,3-dimethylurea, suggest that it should be handled with care.[3]

- **Handling:** Work in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid inhalation of vapors and contact with skin and eyes.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- **Disposal:** Dispose of in accordance with local, state, and federal regulations.

Synthesis of 1-Butyl-3,3-dimethylurea: Protocols and Mechanistic Insights

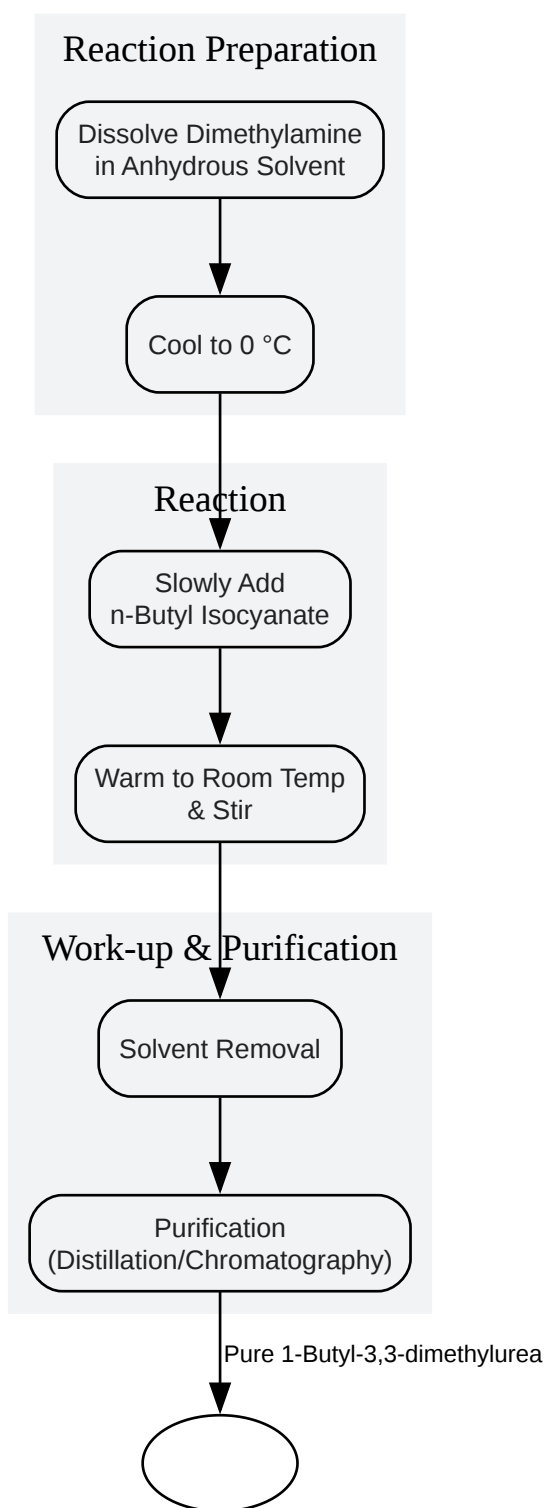
The synthesis of trisubstituted ureas can be achieved through several reliable methods. The two most direct and widely applicable routes to **1-Butyl-3,3-dimethylurea** are presented below. The choice between these protocols will often depend on the availability of starting materials.

Protocol 1: Synthesis from n-Butyl Isocyanate and Dimethylamine

This is arguably the most straightforward method, relying on the highly efficient reaction between an isocyanate and an amine.

Reaction Principle: The lone pair of electrons on the nitrogen atom of dimethylamine acts as a nucleophile, attacking the electrophilic carbonyl carbon of n-butyl isocyanate. This nucleophilic addition reaction is typically fast and exothermic, leading to the direct formation of the urea linkage. The reaction is generally performed at or below room temperature and does not require a catalyst.

Experimental Workflow Diagram:



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Caption: Workflow for the synthesis of **1-Butyl-3,3-dimethylurea** from n-butyl isocyanate.

Materials and Equipment:

- n-Butyl isocyanate
- Dimethylamine (2.0 M solution in THF or anhydrous gas)
- Anhydrous tetrahydrofuran (THF) or dichloromethane (DCM)
- Round-bottom flask with a magnetic stir bar
- Dropping funnel
- Ice bath
- Rotary evaporator
- Standard glassware for work-up

Step-by-Step Protocol:

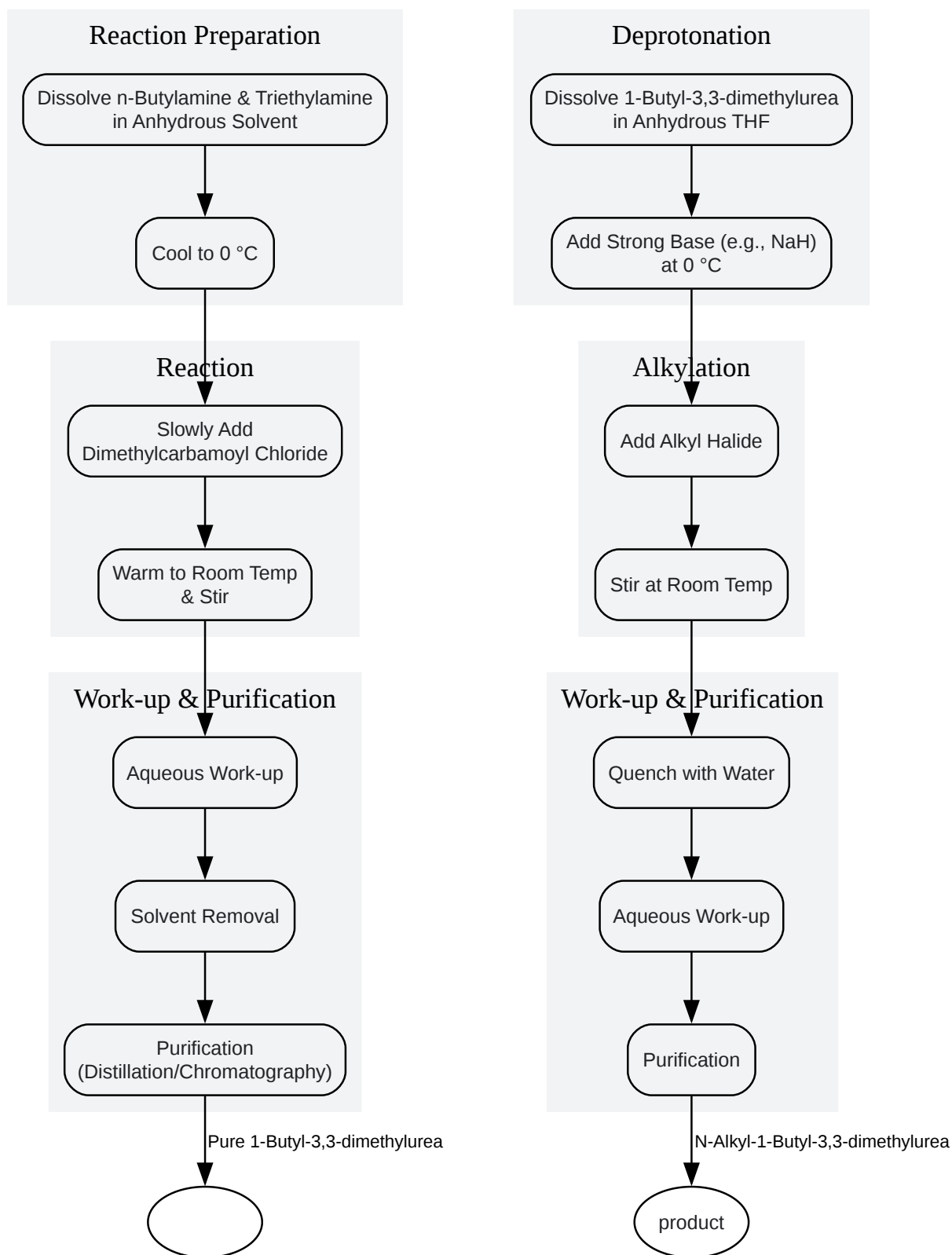
- **Reaction Setup:** In a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar and a dropping funnel, place a 2.0 M solution of dimethylamine in THF (1.0 equivalent). Cool the flask in an ice bath to 0 °C.
- **Addition of Isocyanate:** Slowly add n-butyl isocyanate (1.0 equivalent), either neat or dissolved in a small amount of anhydrous THF, to the stirred dimethylamine solution via the dropping funnel. The addition should be controlled to maintain the reaction temperature below 10 °C.
- **Reaction Progression:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Continue stirring for an additional 1-2 hours to ensure the reaction goes to completion. Monitor the reaction by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Work-up and Purification:** Once the reaction is complete, remove the solvent under reduced pressure using a rotary evaporator. The crude product can be purified by vacuum distillation or flash column chromatography on silica gel to afford pure **1-Butyl-3,3-dimethylurea**.

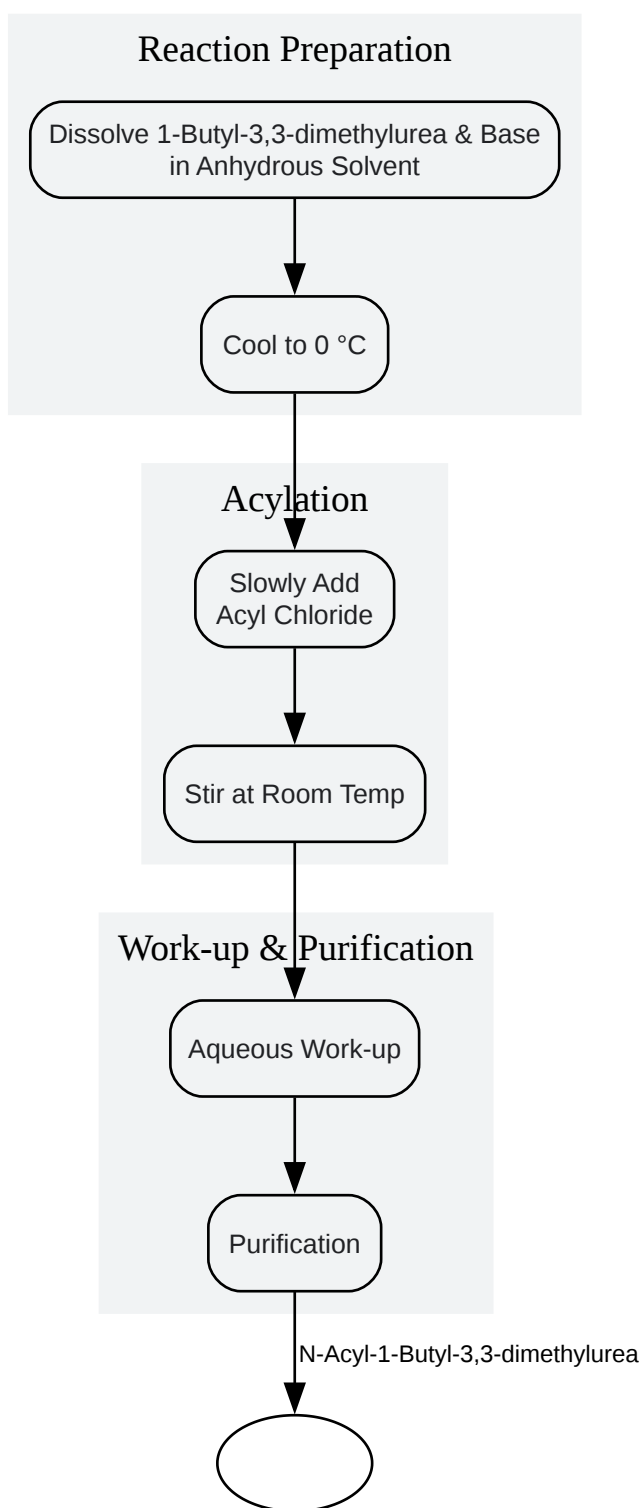
Protocol 2: Synthesis from n-Butylamine and Dimethylcarbamoyl Chloride

This method provides an excellent alternative if n-butyl isocyanate is not readily available. It involves the reaction of a primary amine with a carbamoyl chloride in the presence of a base.

Reaction Principle: Similar to the reaction with an acyl chloride, the nucleophilic n-butylamine attacks the electrophilic carbonyl carbon of dimethylcarbamoyl chloride. The reaction produces hydrogen chloride as a byproduct, which must be neutralized by a non-nucleophilic base, such as triethylamine, to drive the reaction to completion and prevent the formation of the unreactive ammonium salt of the starting amine.

Experimental Workflow Diagram:





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